

3-Phenylisoxazole chemical formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenylisoxazole

Cat. No.: B085705

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3-Phenylisoxazole: Chemical Identity and Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the chemical formula and molecular weight of **3-Phenylisoxazole**, a heterocyclic compound of interest in various research and development fields, including pharmaceuticals and agrochemicals.[\[1\]](#)

Core Chemical Data

The fundamental chemical properties of **3-Phenylisoxazole** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Source
Chemical Formula	C ₉ H ₇ NO	PubChem [2] , Chem-Impex [1] , Advanced Biochemicals [3]
Molecular Weight	145.16 g/mol	PubChem [2] , Chem-Impex [1] , Advanced Biochemicals [3]
CAS Number	1006-65-1	PubChem [2] , Chem-Impex [1]

The molecular formula, C₉H₇NO, precisely defines the elemental composition of the molecule, consisting of nine carbon atoms, seven hydrogen atoms, one nitrogen atom, and one oxygen atom.[1][2][4] The molecular weight of 145.16 g/mol is derived from the sum of the atomic weights of these constituent atoms and is a critical parameter in quantitative chemical analysis and synthesis.[1][2][4]

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- To cite this document: BenchChem. [3-Phenylisoxazole chemical formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085705#3-phenylisoxazole-chemical-formula-and-molecular-weight>]

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